

Isobutylcyclohexane CAS number 1678-98-4 properties

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Compound of Interest

Compound Name: Isobutylcyclohexane

Cat. No.: B156439

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An In-depth Technical Guide on the Properties of **Isobutylcyclohexane** (CAS: 1678-98-4)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the physicochemical properties, experimental determination methods, and safety information for **Isobutylcyclohexane** (CAS No. 1678-98-4). The information is intended for use in controlled laboratory settings for chemical and pharmaceutical research.

Chemical Identity and Structure

Isobutylcyclohexane, also known as (2-Methylpropyl)cyclohexane, is an alkylated cycloalkane.^{[1][2]} Its structure consists of a cyclohexane ring substituted with an isobutyl group. This non-polar nature and chemical stability make it relevant in various research contexts, from fuel science to organic synthesis.^{[1][2]}

Physicochemical Properties

The physical and chemical properties of **Isobutylcyclohexane** are summarized below. Data has been aggregated from multiple sources.

Table 2.1: General and Physical Properties

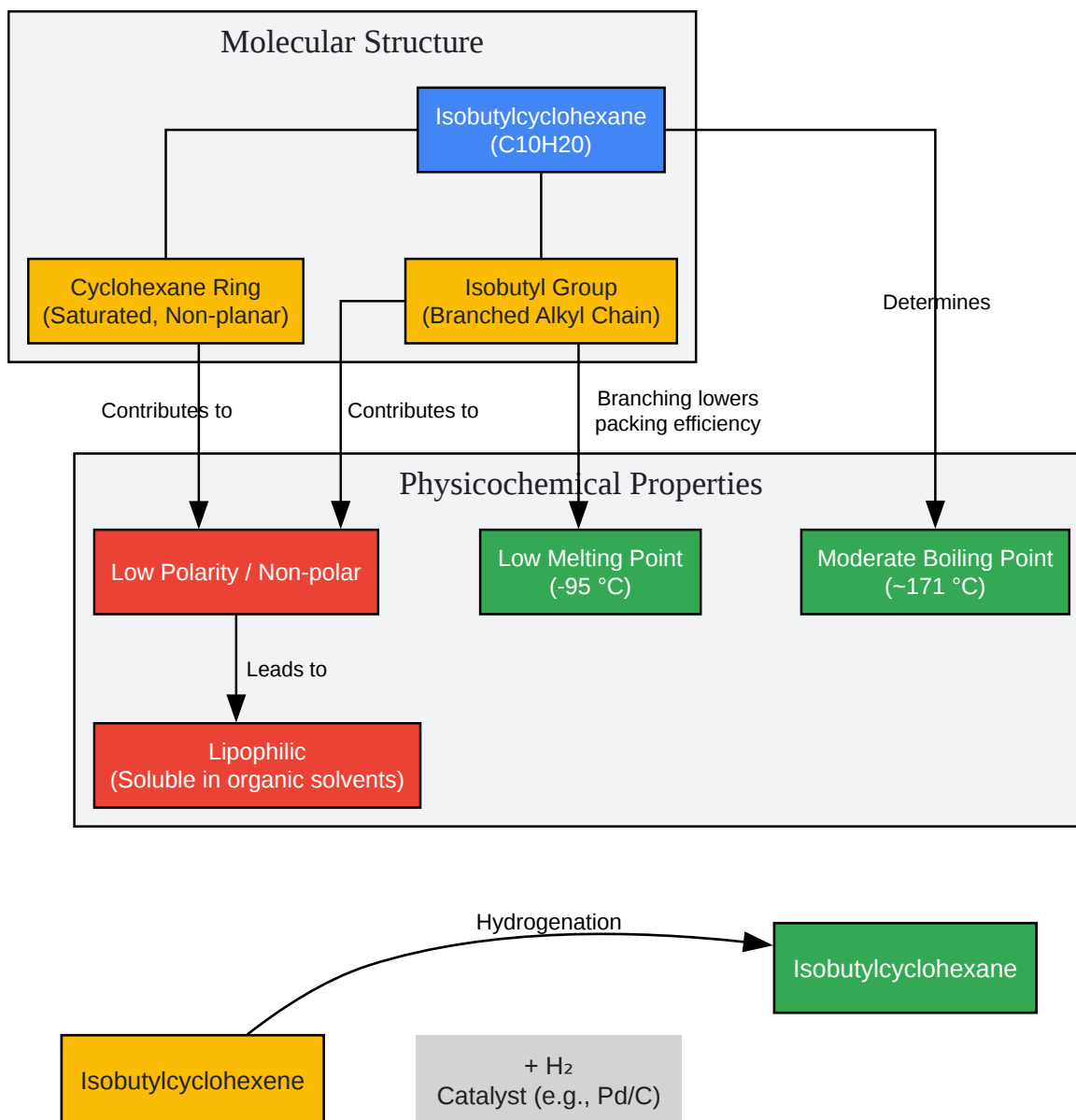
Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₂₀	[1][2][3][4]
Molecular Weight	140.27 g/mol	[1][3][4]
Appearance	Colorless to almost colorless clear liquid	[1][2]
Melting Point	-95 °C	[3][5][6]
Boiling Point	169 - 171.3 °C at 760 mmHg	[1][3][5][6]
Density	0.795 - 0.80 g/cm ³ at 20°C	[1][3][5]
Vapor Pressure	1.9 ± 0.1 mmHg at 25°C	[5]
Flash Point	48 - 48.3 °C	[1][5][6]
Solubility	Low solubility in water; soluble in organic solvents	[2]

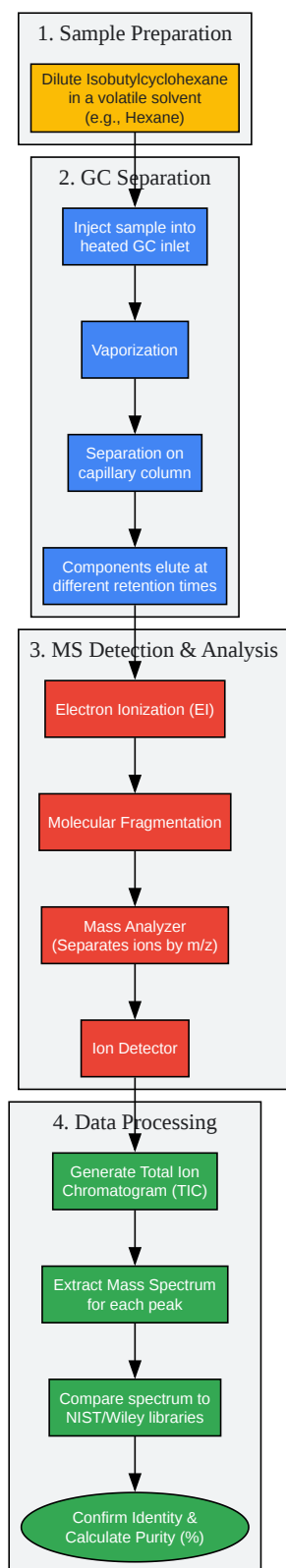
Table 2.2: Chromatographic and Optical Properties

Property	Value	Source(s)
Refractive Index	1.434 - 1.440 at 20°C	[5][6]
LogP (Octanol-Water Partition Coefficient)	5.29	[5]
Kovats Retention Index (SE-30 column)	1005	[7]

Logical Relationships

The molecular structure of **Isobutylcyclohexane** directly influences its physical properties. The saturated cyclohexane ring and the branched isobutyl group contribute to its low polarity and specific thermal characteristics.





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